

Essential Safety and Operational Guide for Handling 2-Anilinophenylacetic Acid (Diclofenac)

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Compound of Interest

Compound Name: 2-Anilinophenylacetic acid

Cat. No.: B1207824

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This document provides critical safety protocols and logistical procedures for the handling and disposal of **2-Anilinophenylacetic acid**, a nonsteroidal anti-inflammatory drug (NSAID) also known as Diclofenac. Adherence to these guidelines is imperative to ensure personnel safety and regulatory compliance within a laboratory setting.

Hazard Identification and Classification

2-Anilinophenylacetic acid presents several health and environmental hazards that necessitate careful handling.



Hazard Classification	GHS Code	Description
Acute Toxicity, Oral (Category 3)	H301	Toxic if swallowed.[1][2][3]
Skin Irritation (Category 2)	H315	Causes skin irritation.[1]
Eye Irritation (Category 2A)	H319	Causes serious eye irritation.
Reproductive Toxicity (Category 2)	H361	Suspected of damaging fertility or the unborn child.[1][3]
Specific Target Organ Toxicity (Repeated Exposure) (Category 1)	H372	Causes damage to organs through prolonged or repeated exposure.[1][3]
Hazardous to the Aquatic Environment, Long-Term Hazard (Category 2)	H411	Toxic to aquatic life with long lasting effects.[1][3]

Personal Protective Equipment (PPE)

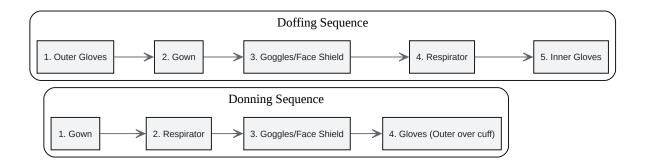
The use of appropriate PPE is mandatory to prevent exposure. All personnel must be trained in the proper use and disposal of PPE.



PPE Category	Specification	Rationale
Hand Protection	Double-gloving with powder- free nitrile gloves (ASTM D6978 standard). Inner glove tucked under the lab coat cuff, outer glove over the cuff.[1]	Prevents skin contact and absorption. Change outer glove immediately if contaminated.[1]
Eye and Face Protection	Chemical safety goggles with side shields. A face shield is required in addition to goggles if there is a splash or aerosol generation risk.[1][4]	Protects against splashes and airborne particles that can cause serious eye irritation.
Body Protection	A disposable, low-permeability, solid-front gown with long sleeves and tight-fitting cuffs. A standard lab coat is not sufficient.[1]	Provides a barrier against spills and contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is necessary for procedures that may generate dust or aerosols (e.g., weighing, preparing solutions).[1][4]	Prevents inhalation of the compound, which can be toxic.

Logical Workflow for Donning and Doffing PPE





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Caption: Sequential process for correctly putting on and removing PPE.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **2-Anilinophenylacetic acid** is essential to minimize risk.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.[2]
- The storage area should be clearly labeled with the appropriate hazard warnings.
- Keep the container tightly sealed when not in use.[3]

Step 2: Handling and Weighing (Solid Compound)

- All handling of solid 2-Anilinophenylacetic acid must be conducted within a designated area, such as a chemical fume hood or a ventilated balance enclosure, to control airborne particles.[1][2]
- Before handling, ensure all necessary equipment (spatulas, weigh boats, containers) and labeled waste bags are inside the containment area.[1]



- To minimize dust generation, do not pour the dry powder. Use a dedicated spatula to carefully transfer the required amount.[1]
- After weighing, decontaminate the spatula and the weighing area using a damp cloth or towel. Dispose of all cleaning materials as hazardous waste.[1]

Step 3: Experimental Protocol - Solution Preparation

Location: All solution preparations must be performed inside a certified chemical fume hood.
 [1][2]

Procedure:

- Place a container with the pre-weighed solid 2-Anilinophenylacetic acid on a stir plate within the fume hood.
- Slowly add the desired solvent to the vessel containing the powder to avoid splashing.
- If necessary, use sonication or gentle agitation to facilitate dissolution. Keep the container covered as much as possible during this process.[1]
- Once dissolved, securely cap and clearly label the solution with the chemical name,
 concentration, solvent, date, and appropriate hazard symbols.

Step 4: Accidental Release Measures

- Spill: In the event of a spill, evacuate non-essential personnel from the area.[4]
- Containment: Wearing appropriate PPE, contain the spill using absorbent pads or other suitable materials.[4]
- Cleanup: Collect all contaminated materials, including the spilled substance and cleanup materials, and place them in a sealed, labeled hazardous waste container.[4][5]
- Decontamination: Thoroughly clean the spill area.[4]

Disposal Plan







Proper disposal of **2-Anilinophenylacetic acid** and associated waste is crucial to prevent environmental contamination. Sewer or drain disposal is strictly prohibited.[5]

Waste Segregation and Collection:

- Solid Waste: Collect unused or waste **2-Anilinophenylacetic acid**, contaminated PPE (gloves, gowns), and cleanup materials in a designated, compatible, and clearly labeled hazardous waste container.[5]
- Liquid Waste: Collect solutions containing **2-Anilinophenylacetic acid** in a separate, compatible, and labeled hazardous waste container.
- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

Container Labeling and Storage:

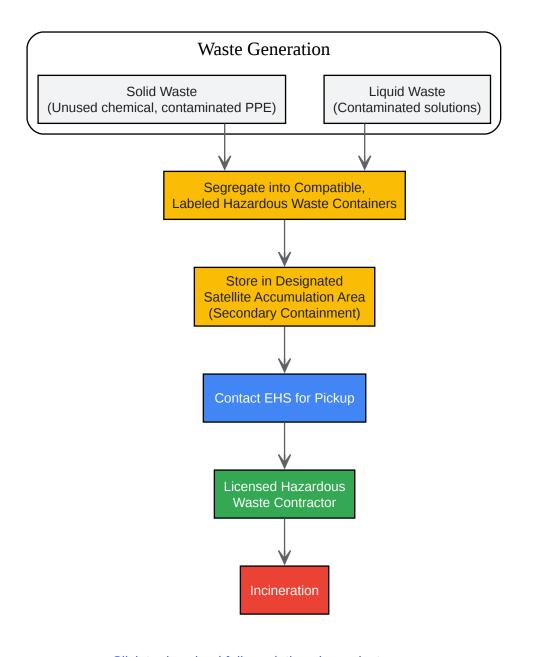
- All waste containers must be labeled with "Hazardous Waste," the full chemical name ("2-Anilinophenylacetic acid" or "Diclofenac"), a clear description of the contents (e.g., "solid," "solution in methanol"), the accumulation start date, and the principal investigator's name.[5]
- Store sealed waste containers in a designated satellite accumulation area within the laboratory, ideally in secondary containment.[5]

Final Disposal:

- The primary and recommended method for the disposal of 2-Anilinophenylacetic acid is incineration through a licensed hazardous waste disposal facility.[5]
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste. Do not attempt to transport the waste off-site yourself.[5]

Disposal Workflow





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Caption: Step-by-step process for the safe disposal of **2-Anilinophenylacetic acid** waste.

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